

N-(2-Heptyl)aniline: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: N-(2-Heptyl)aniline

Cat. No.: B3356673

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Disclaimer: Specific safety data for **N-(2-Heptyl)aniline** is not readily available. This guide is based on the well-documented properties of the parent compound, aniline, and general knowledge of N-alkylanilines. It is imperative for researchers to conduct a thorough risk assessment before handling this chemical and to consult any available supplier-specific information.

This technical guide provides a comprehensive overview of the known and anticipated safety considerations, handling precautions, and emergency procedures for **N-(2-Heptyl)aniline**, tailored for professionals in research, and drug development. Due to the limited availability of specific toxicological and safety data for **N-(2-Heptyl)aniline**, the information presented herein is largely extrapolated from the safety data sheet (SDS) of aniline. The presence of a heptyl group is expected to influence properties such as volatility, lipophilicity, and potentially the toxicological profile.

Hazard Identification and Classification

N-(2-Heptyl)aniline is anticipated to share many of the hazardous properties of aniline. Based on the classification of aniline, **N-(2-Heptyl)aniline** should be treated as a hazardous substance.

GHS Classification (based on Aniline):[\[1\]](#)[\[2\]](#)

- Acute Toxicity: Oral (Category 3), Dermal (Category 3), Inhalation (Category 3)[\[1\]](#)[\[2\]](#)

- Serious Eye Damage/Eye Irritation: Category 1[1][2]
- Skin Sensitization: Category 1[1][2]
- Germ Cell Mutagenicity: Category 2[1][2]
- Carcinogenicity: Category 2[1][2]
- Specific Target Organ Toxicity (Repeated Exposure): Category 1 (Blood)[1][2]
- Hazardous to the Aquatic Environment: Acute (Category 1) and Chronic (Category 1)[2]

Hazard Statements (H-Statements) (based on Aniline):[1][2]

- H301: Toxic if swallowed.
- H311: Toxic in contact with skin.
- H331: Toxic if inhaled.
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.
- H341: Suspected of causing genetic defects.
- H351: Suspected of causing cancer.
- H372: Causes damage to organs (blood) through prolonged or repeated exposure.
- H410: Very toxic to aquatic life with long lasting effects.

The following diagram illustrates the general hazard classification pathway for a chemical like aniline.

Physical Hazards	Health Hazards						Environmental Hazards
Flammable Liquid	Acute Toxicity (Oral, Dermal, Inhalation)	Serious Eye Damage	Skin Sensitization	Germ Cell Mutagenicity	Carcinogenicity	STOT-RE (Blood)	Aquatic Toxicity (Acute & Chronic)

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GHS Hazard Classification for Aniline.

Physical and Chemical Properties

Limited specific data is available for **N-(2-Heptyl)aniline**. The following table summarizes known data for aniline for comparison. The addition of the heptyl group will increase the molecular weight, boiling point, and likely the flash point, while decreasing vapor pressure and water solubility.

Property	Aniline	N-(2-Heptyl)aniline (Predicted/Limited Data)
Molecular Formula	C ₆ H ₇ N	C ₁₃ H ₂₁ N
Molecular Weight	93.13 g/mol	191.32 g/mol
Appearance	Colorless to brown oily liquid	Likely a liquid, color may vary
Boiling Point	184 °C	Higher than aniline
Melting Point	-6 °C	Likely lower than aniline
Flash Point	70 °C	Likely higher than aniline
Density	1.022 g/cm ³ at 20 °C	Likely less dense than water
Vapor Pressure	0.6 mmHg at 20 °C	Lower than aniline
Water Solubility	3.6 g/100 mL at 20 °C	Lower than aniline

Toxicological Data

Specific toxicological data for **N-(2-Heptyl)aniline** is not available. The following table presents data for aniline, which should be considered as indicative of the potential toxicity of **N-(2-Heptyl)aniline**.

Metric	Value (Aniline)	Species	Reference
LD50 Oral	250 mg/kg	Rat	[3]
LD50 Dermal	820 mg/kg	Rabbit	[3]
LC50 Inhalation	248 ppm (4 h)	Mouse	[3]

Handling and Storage Precautions

Due to its presumed toxicity, strict handling procedures should be followed.

Engineering Controls:

- Work with **N-(2-Heptyl)aniline** should be conducted in a well-ventilated chemical fume hood.
- Emergency eyewash stations and safety showers must be readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles and a face shield are required.
- Skin Protection:
 - Wear a flame-retardant lab coat.
 - Gloves made of a resistant material (e.g., Viton®, butyl rubber) should be worn. Nitrile gloves may offer limited protection for brief contact. Always check with the glove manufacturer for specific chemical resistance data.
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

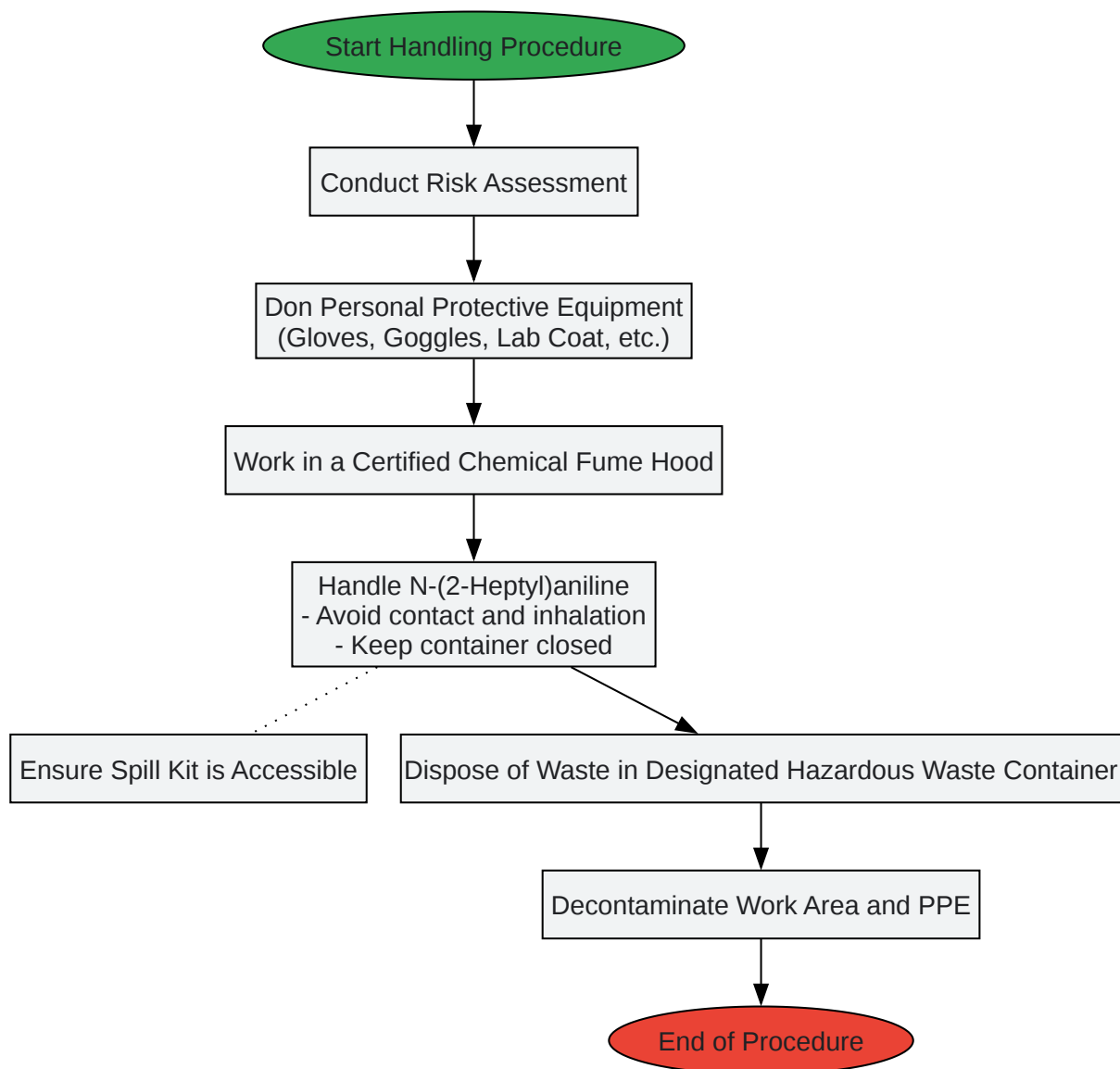
General Handling:

- Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[2]
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.
- Keep the container tightly closed when not in use.

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[3]
- Protect from light and moisture.
- Store in a locked cabinet or other secure area.

The following workflow outlines the necessary precautions when handling **N-(2-Heptyl)aniline**.



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Workflow for Handling **N-(2-Heptyl)aniline**.

Accidental Release and First Aid Measures

Accidental Release:

- Evacuate the area immediately.
- Wear appropriate PPE, including respiratory protection.
- Ventilate the area.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention.

Experimental Protocols

Specific experimental protocols for determining the safety of **N-(2-Heptyl)aniline** are not available. However, standard OECD (Organisation for Economic Co-operation and Development) guidelines for testing of chemicals would be followed. These include:

- Acute Oral Toxicity: OECD Test Guideline 423
- Acute Dermal Toxicity: OECD Test Guideline 402

- Acute Inhalation Toxicity: OECD Test Guideline 403
- Skin Sensitization: OECD Test Guideline 429 (Local Lymph Node Assay)
- Mutagenicity: OECD Test Guideline 471 (Ames Test)

These protocols involve administering the substance to laboratory animals under controlled conditions and observing for toxic effects. The results are then used to determine the GHS classification and appropriate handling precautions.

Conclusion

N-(2-Heptyl)aniline should be handled with extreme caution due to the known hazards of the parent compound, aniline. It is presumed to be toxic if swallowed, inhaled, or in contact with skin, a suspected carcinogen and mutagen, and may cause serious eye damage and skin sensitization. Researchers and drug development professionals must adhere to strict safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize exposure. The lack of specific safety data for **N-(2-Heptyl)aniline** underscores the importance of a conservative approach to its handling and a thorough, chemical-specific risk assessment before any work is initiated.

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